

# The Multifaceted Identity of Jasminoside: A Clarification for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Jasminoside*

Cat. No.: *B3029898*

[Get Quote](#)

An important clarification for researchers, scientists, and drug development professionals: The term "**Jasminoside**" does not refer to a single, unique chemical entity. Instead, it encompasses a family of related but distinct iridoid glycosides, each with its own specific molecular formula and weight. This technical guide clarifies the molecular identities of several known **jasminosides** to ensure accuracy in research and development endeavors.

The ambiguity surrounding the term "**Jasminoside**" can lead to confusion and erroneous data interpretation. It is crucial to specify the exact **jasminoside** of interest (e.g., **Jasminoside B**, **Jasminoside I**) when conducting literature reviews, designing experiments, or developing therapeutic agents. The following table summarizes the key molecular information for several distinct **jasminosides**.

## Molecular Formula and Weight of Known Jasminosides

For clarity and accurate comparison, the fundamental molecular data for various **jasminosides** are presented below. This information has been compiled from reputable chemical databases.

Compound Name	Molecular Formula	Molecular Weight ( g/mol )
Jasminoside	C26H30O13	550.5[1]
Jasminoside B	C16H26O8	346.376[2][3]
Jasminoside I	C22H36O12	492.5[4]
Jasminoside N	C22H38O11	478.53[5]
Jasminoside S	C22H36O12	Not available

## Further Research and Protocol Development

Due to the chemical diversity of the **jasminoside** family, a single, all-encompassing technical guide on biological activities, signaling pathways, and experimental protocols is not feasible without specifying the particular compound of interest. The biological effects and mechanisms of action are expected to vary between these different molecules.

Researchers are advised to identify the specific **jasminoside** relevant to their work to obtain accurate and pertinent information regarding:

- Pharmacological activities: (e.g., anti-inflammatory, neuroprotective, anti-cancer effects)
- Signaling pathways: The specific cellular and molecular targets.
- Experimental protocols: Methods for isolation, purification, and quantification, which will differ based on the compound's unique physicochemical properties.

These compounds are commonly isolated from plant species of the *Jasminum* and *Gardenia* genera. For instance, **Jasminoside** is found in *Jasminum elongatum*, while **Jasminoside B** and **I** have been isolated from *Gardenia jasminoides*[2][6].

To facilitate more in-depth analysis, it is recommended that future inquiries specify the full name of the compound (e.g., "**Jasminoside B**"). This will enable the retrieval of targeted experimental data and the generation of relevant visualizations and technical documentation.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Jasminoside | C<sub>26</sub>H<sub>30</sub>O<sub>13</sub> | CID 101337663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. usbio.net [usbio.net]
- 3. Jasminoside B - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Jasminoside I | C<sub>22</sub>H<sub>36</sub>O<sub>12</sub> | CID 102596097 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Jasminoside N | CymitQuimica [cymitquimica.com]
- 6. Jasminoside | CAS:82451-18-1 | Iridoids | High Purity | Manufacturer BioCrick [biocrick.com]
- To cite this document: BenchChem. [The Multifaceted Identity of Jasminoside: A Clarification for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3029898#molecular-formula-and-weight-of-jasminoside]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)